

Comparative Guide to Metabolomic Profiling of the ABA Degradation Pathway

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Compound of Interest

Compound Name: (Rac)-Dehydrovomifoliol

Cat. No.: B108579

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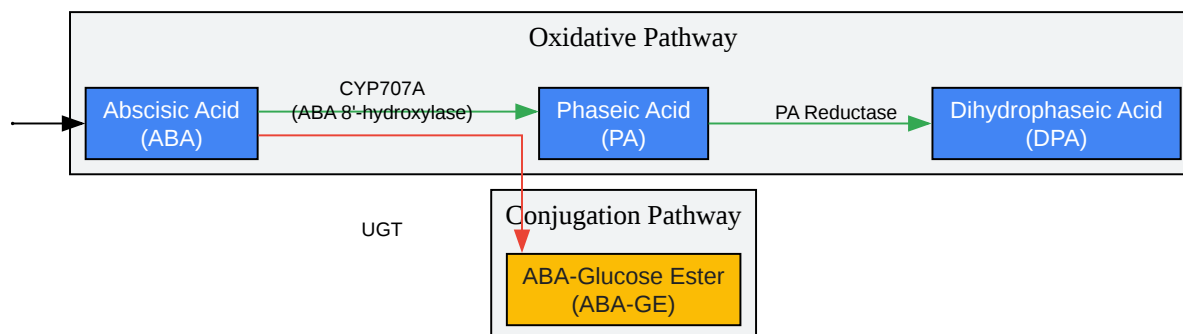
This guide offers a comparative overview of the metabolomic profiling of the abscisic acid (ABA) degradation pathway, tailored for researchers, scientists, and drug development professionals. It focuses on the quantitative comparison of ABA and its catabolites in wild-type organisms versus those with genetic modifications in the core degradation pathway.

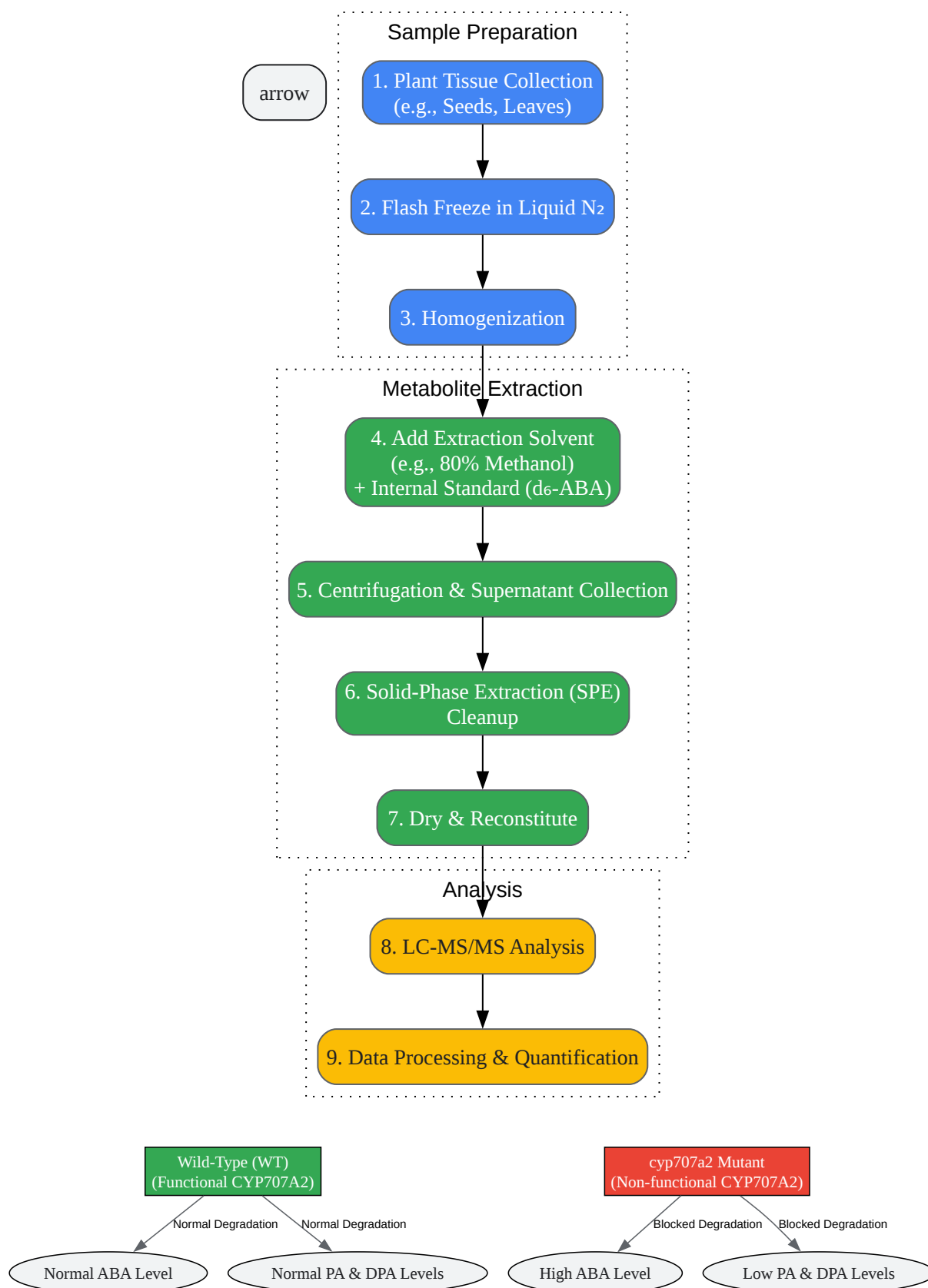
Introduction to ABA Degradation

Abscisic acid (ABA) is a critical phytohormone that regulates key physiological processes, including seed dormancy, germination, and responses to abiotic stress.^{[1][2]} The concentration of active ABA is tightly controlled through a balance of biosynthesis and catabolism. The primary catabolic pathway is initiated by ABA 8'-hydroxylase, an enzyme encoded by the CYP707A gene family.^{[1][3][4][5]} This enzyme converts ABA into 8'-hydroxy-ABA, which spontaneously isomerizes to phaseic acid (PA). PA is then converted to dihydrophaseic acid (DPA). Another key metabolic route is the conjugation of ABA to form ABA-glucose ester (ABA-GE). Understanding the flux through this pathway is crucial for deciphering how plants modulate their response to environmental cues.

Key ABA Degradation Pathway

The catabolism of ABA primarily occurs through oxidation and conjugation. The oxidative pathway, mediated by CYP707A enzymes, is considered the major route for inactivating ABA.





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References

- 1. CYP707A1 and CYP707A2, Which Encode Absciscic Acid 8'-Hydroxylases, Are Indispensable for Proper Control of Seed Dormancy and Germination in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Measurement of Plant Hormones by Liquid Chromatography–Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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